

Spectroscopic Characterization of Trimethyl(propyl)azanium Bromide: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trimethyl(propyl)azanium bromide*

CAS No.: 2650-50-2

Cat. No.: B1346591

[Get Quote](#)

This guide provides a comprehensive overview of the spectroscopic data for **trimethyl(propyl)azanium bromide** (also known as N,N,N-trimethylpropan-1-aminium bromide), a quaternary ammonium salt with applications in various fields of chemical research. The following sections detail the expected and observed data from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), offering insights into the structural elucidation of this compound.

Introduction to Trimethyl(propyl)azanium Bromide

Trimethyl(propyl)azanium bromide is a quaternary ammonium salt with the chemical formula $C_6H_{16}BrN$.^[1] Its structure consists of a central nitrogen atom bonded to three methyl groups and one propyl group, carrying a permanent positive charge. This cationic nature is balanced by a bromide counter-ion. Spectroscopic analysis is crucial for confirming the identity, purity, and structure of such compounds. This guide delves into the key spectroscopic techniques used for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **trimethyl(propyl)azanium bromide**, both ^1H and ^{13}C NMR provide unambiguous structural information.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **trimethyl(propyl)azanium bromide** is expected to show four distinct signals corresponding to the four chemically non-equivalent sets of protons. The spectrum is typically recorded in a deuterated solvent such as deuterium oxide (D_2O) due to the salt's ionic nature.

Expected ^1H NMR Data (in D_2O):

Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration	Assignment
~3.2 - 3.4	Triplet	2H	-N-CH ₂ -CH ₂ -CH ₃
~3.0	Singlet	9H	-N-(CH ₃) ₃
~1.7 - 1.9	Sextet (or multiplet)	2H	-N-CH ₂ -CH ₂ -CH ₃
~0.9 - 1.1	Triplet	3H	-N-CH ₂ -CH ₂ -CH ₃

Note: Predicted chemical shifts are based on the analysis of similar structures and general NMR principles. A visual representation of a ^1H -NMR spectrum for propyl trimethylammonium bromide in D_2O can be found in the work by Marino and Kreuer.[\[2\]](#)

Causality Behind Experimental Choices: The choice of D_2O as a solvent is critical due to the high polarity and ionic character of quaternary ammonium salts, which have limited solubility in many common deuterated organic solvents. The chemical shifts are influenced by the electron-withdrawing effect of the positively charged nitrogen atom. The protons on the carbon adjacent to the nitrogen (-N-CH₂-) are the most deshielded and therefore appear at the lowest field. The signal multiplicities (triplet, sextet, triplet) arise from the spin-spin coupling between adjacent non-equivalent protons, following the $n+1$ rule. The nine protons of the three equivalent methyl groups do not couple with other protons and thus appear as a sharp singlet.

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **trimethyl(propyl)azanium bromide** in 0.5-0.7 mL of deuterium oxide (D_2O).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
 - Set the spectral width to cover the range of 0-10 ppm.
 - Acquire a sufficient number of scans (typically 16 or 32) to achieve a good signal-to-noise ratio.
 - Use a relaxation delay of at least 2 seconds.
- Processing: Apply a Fourier transform to the acquired free induction decay (FID). Phase the spectrum and reference it to an internal standard (e.g., DSS) or the residual solvent peak.

 ^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum of **trimethyl(propyl)azanium bromide** is expected to show four signals, one for each unique carbon atom.

Expected ^{13}C NMR Data (in D_2O):

Chemical Shift (δ) ppm (Predicted)	Assignment
~68 - 72	$-\text{CH}_2-\text{N}^+-$
~52 - 56	$-\text{N}^+-(\text{CH}_3)_3$
~15 - 19	$-\text{CH}_2-\text{CH}_2-\text{CH}_3$
~10 - 13	$-\text{CH}_2-\text{CH}_2-\text{CH}_3$

Note: Predicted chemical shifts are based on data from analogous quaternary ammonium salts.

[3]

Interpretation: The carbon atom directly attached to the positively charged nitrogen ($-\text{CH}_2\text{-N}^+$) is the most deshielded and appears at the lowest field. The three equivalent methyl carbons ($\text{N}^+(\text{CH}_3)_3$) also experience this deshielding effect. The terminal methyl group of the propyl chain is the most shielded and appears at the highest field.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in 0.5-0.7 mL of D_2O .
- Instrumentation: Use a 100 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
 - Employ a proton-decoupled pulse sequence.
 - Set the spectral width to cover the range of 0-200 ppm.
 - A longer acquisition time and a higher number of scans are required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- Processing: Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Vibration
~2960 - 2850	Medium to Strong	C-H stretching (aliphatic)
~1480 - 1460	Medium	C-H bending (asymmetric)
~1400 - 1380	Medium	C-H bending (symmetric)
~970 - 910	Medium to Strong	C-N stretching

Note: The presence of characteristic C-H stretching and bending vibrations confirms the aliphatic nature of the cation. The C-N stretching vibration is a key indicator of the quaternary ammonium group.^[4]

Interpretation: The strong absorptions in the 2850-2960 cm^{-1} region are characteristic of the C-H stretching vibrations of the methyl and methylene groups. The bands in the 1380-1480 cm^{-1} range correspond to the bending vibrations of these C-H bonds. A key feature for quaternary ammonium salts is the C-N stretching vibration, which is expected in the fingerprint region.

Experimental Protocol: FTIR Spectroscopy (KBr Pellet)

- **Sample Preparation:** Grind a small amount (1-2 mg) of dry **trimethyl(propyl)azanium bromide** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Place the powder in a pellet press and apply pressure to form a transparent or translucent pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of an FTIR spectrometer and acquire the spectrum, typically in the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of ions, allowing for the determination of the molecular weight and fragmentation pattern of a molecule. For ionic compounds like **trimethyl(propyl)azanium bromide**, soft ionization techniques such as Electrospray Ionization (ESI) are typically used.

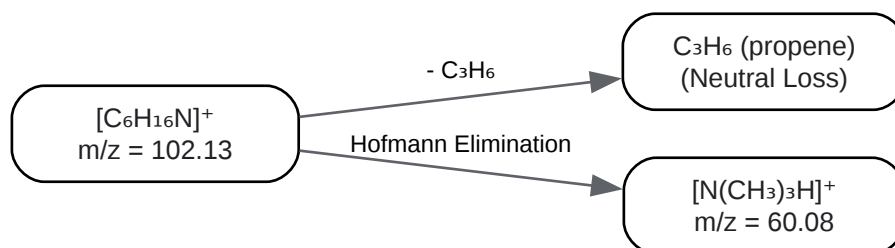
Expected Mass Spectrometry Data:

m/z (Predicted)	Ion
102.13	$[\text{C}_6\text{H}_{16}\text{N}]^+$ (cation)

Note: The molecular weight of the trimethyl(propyl)azanium cation is 102.13 Da.^[1]

Fragmentation Pathways: Quaternary ammonium salts are known to undergo characteristic fragmentation reactions in the gas phase, primarily through Hofmann elimination.[5][6] This process involves the abstraction of a proton from a carbon adjacent to the nitrogen, leading to the formation of an alkene and a tertiary amine.

Proposed Fragmentation of Trimethyl(propyl)azanium Cation:



[Click to download full resolution via product page](#)

Caption: Proposed fragmentation pathway for the trimethyl(propyl)azanium cation.

Experimental Protocol: ESI-Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of **trimethyl(propyl)azanium bromide** (e.g., 10-100 μ M) in a suitable solvent such as methanol or a methanol/water mixture.
- Instrumentation: Use a mass spectrometer equipped with an Electrospray Ionization (ESI) source.
- Data Acquisition:
 - Operate the ESI source in positive ion mode.
 - Infuse the sample solution into the ESI source at a low flow rate (e.g., 5-10 μ L/min).
 - Acquire the mass spectrum over an appropriate m/z range (e.g., 50-200).
 - For fragmentation studies, perform tandem mass spectrometry (MS/MS) by selecting the parent ion (m/z 102.13) and subjecting it to collision-induced dissociation (CID).

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the structural confirmation of **trimethyl(propyl)azanium bromide**. ^1H and ^{13}C NMR spectroscopy elucidate the carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups, and mass spectrometry verifies the molecular mass and provides insights into fragmentation behavior. The combination of these techniques offers a robust analytical workflow for researchers and professionals working with this and similar quaternary ammonium compounds.

References

- Cydzik, I., et al. (2021). Analysis of Fragmentation Pathways of Peptide Modified with Quaternary Ammonium and Phosphonium Group as Ionization Enhancers. *Molecules*, 26(22), 6964. [\[Link\]](#)^[5]^[7]
- Cydzik, I., et al. (2011). The Competition of Charge Remote and Charge Directed Fragmentation Mechanisms in Quaternary Ammonium Salt Derivatized Peptides—An Isotopic Exchange Study. *Journal of The American Society for Mass Spectrometry*, 22(12), 2243-2254. [\[Link\]](#)^[6]
- Shackman, H. (2015). A novel route to recognizing quaternary ammonium cations using electrospray mass spectrometry. *Journal of The American Society for Mass Spectrometry*, 26(2), 307-313. [\[Link\]](#)^[8]
- Wiley-VCH. (2007). Supporting Information. [\[Link\]](#)^[3]
- Marino, M. G., & Kreuer, K. D. (n.d.). ^1H -NMR Spectra of Propyl trimethylammonium bromide in D_2O at RT. ResearchGate. [\[Link\]](#)^[2]
- Zheng, F., et al. (2021). Highly Effective and Broad-Spectrum Antimicrobial Quaternary Ammonium Salts Containing Camphene Structure: Preparation, Surface-Active Properties, and Bioassay. *ACS Omega*, 6(4), 2963-2974. [\[Link\]](#)^[4]
- PubChem. (n.d.). 1-Propanaminium, N,N,N-trimethyl-, bromide (1:1). National Center for Biotechnology Information. [\[Link\]](#)^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-Propanaminium, N,N,N-trimethyl-, bromide (1:1) | C₆H₁₆BrN | CID 75853 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. application.wiley-vch.de [application.wiley-vch.de]
- 4. Highly Effective and Broad-Spectrum Antimicrobial Quaternary Ammonium Salts Containing Camphene Structure: Preparation, Surface-Active Properties, and Bioassay - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Analysis of Fragmentation Pathways of Peptide Modified with Quaternary Ammonium and Phosphonium Group as Ionization Enhancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. A novel route to recognizing quaternary ammonium cations using electrospray mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization of Trimethyl(propyl)azanium Bromide: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346591/docs#spectroscopic-characterization-of-trimethyl-propyl-azanium-bromide-an-in-depth-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)